

BTR-Cl in Non-Fullerene Acceptors: A Performance Benchmark Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *BTR-Cl*

Cat. No.: *B15879253*

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The quest for highly efficient and stable organic solar cells (OSCs) has led to the development of novel donor and acceptor materials. **BTR-Cl**, a small molecule donor, has emerged as a promising candidate, demonstrating high power conversion efficiencies (PCEs) when paired with various non-fullerene acceptors (NFAs). This guide provides a comparative benchmark of **BTR-Cl**'s performance with different NFAs, supported by experimental data, detailed protocols, and visualizations to aid researchers in the field of organic photovoltaics.

Performance Benchmark of BTR-Cl with Non-Fullerene Acceptors

The photovoltaic performance of **BTR-Cl** is significantly influenced by the choice of the non-fullerene acceptor. The table below summarizes key performance metrics of **BTR-Cl**-based organic solar cells with several prominent NFAs.

Acceptor	Voc (V)	Jsc (mA/cm ²)	FF (%)	PCE (%)	Reference
Y6	~0.85	~23.66	~74.7	13.6 - 14.7	[1] [2] [3]
Y6 + PC71BM (5 wt%)	-	-	-	15.34	[2]
BTP-FCI-FCI	0.825	24.58	75.36	15.29	[4]
BTP-2F-2Cl	0.823	22.35	71.41	13.14	[4]
ITIC	-	-	-	~1.77	[5]

Note: The performance of organic solar cells can vary based on fabrication conditions and device architecture. The data presented here is for comparative purposes.

Experimental Protocols

Detailed and standardized experimental procedures are crucial for reproducing and building upon research findings. Below are typical protocols for the fabrication and characterization of **BTR-CI**-based non-fullerene organic solar cells.

Device Fabrication

A common device architecture for these solar cells is the conventional structure:
ITO/PEDOT:PSS/**BTR-CI**:NFA/Electron Transport Layer/Metal Electrode.

- **Substrate Cleaning:** Indium tin oxide (ITO)-coated glass substrates are sequentially cleaned in ultrasonic baths of detergent, deionized water, acetone, and isopropanol for 15 minutes each. The substrates are then dried with nitrogen gas and treated with UV-ozone for 15 minutes.
- **Hole Transport Layer (HTL) Deposition:** A layer of poly(3,4-ethylenedioxythiophene):polystyrene sulfonate (PEDOT:PSS) is spin-coated onto the cleaned ITO substrates and annealed at 150°C for 15 minutes in air.

- **Active Layer Deposition:** The **BTR-Cl:NFA** blend solution in a suitable solvent (e.g., chloroform) is spin-coated onto the PEDOT:PSS layer in a nitrogen-filled glovebox. The film is then typically annealed at a specific temperature and for a certain duration to optimize the morphology.
- **Electron Transport Layer (ETL) and Electrode Deposition:** An electron transport layer (e.g., Ca, PFN-Br) and a top metal electrode (e.g., Al) are sequentially deposited via thermal evaporation under high vacuum.

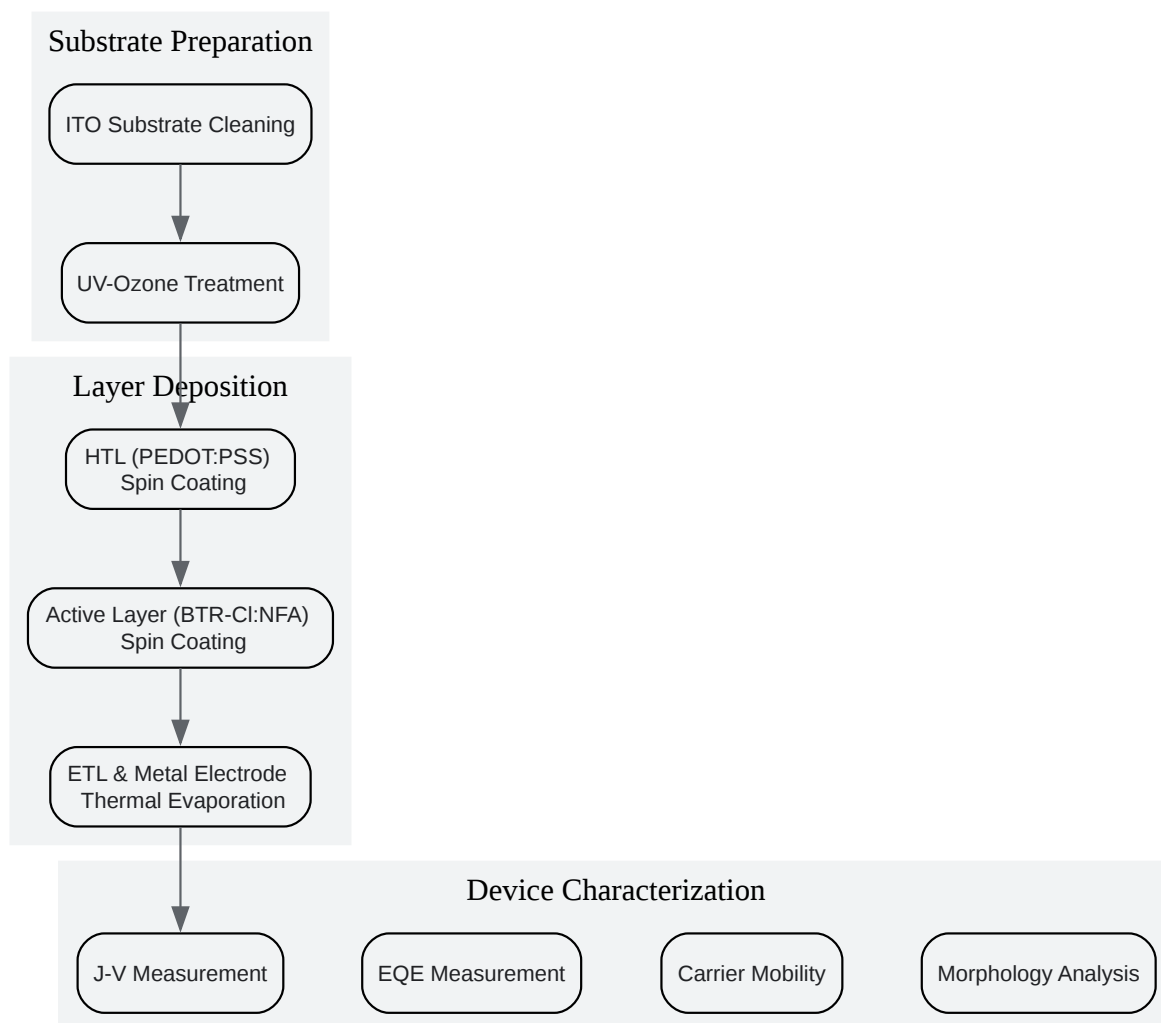
Characterization

The performance of the fabricated devices is evaluated using the following standard characterization techniques:

- **Current Density-Voltage (J-V) Characteristics:** Measured under simulated AM 1.5G solar illumination (100 mW/cm²) using a solar simulator. This provides key parameters such as open-circuit voltage (V_{oc}), short-circuit current density (J_{sc}), fill factor (FF), and power conversion efficiency (PCE).
- **External Quantum Efficiency (EQE):** Measured to determine the ratio of collected charge carriers to incident photons at each wavelength.
- **Carrier Mobility:** The charge carrier mobility of the active layer is often measured using the space-charge-limited current (SCLC) method.^[6]
- **Morphology Characterization:** Techniques like Atomic Force Microscopy (AFM) and Transmission Electron Microscopy (TEM) are used to study the surface morphology and phase separation of the **BTR-Cl:NFA** blend film.

Visualizing the Process and Principles

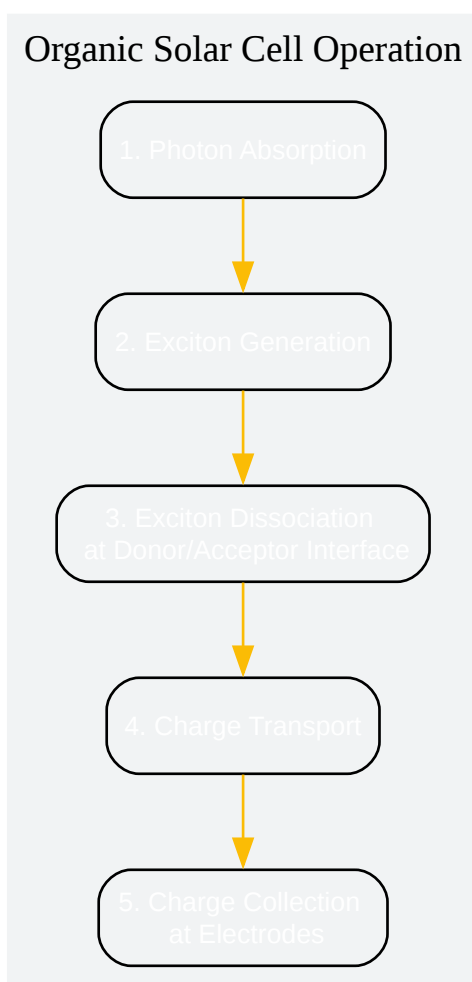
To better illustrate the experimental workflow and the fundamental principles of organic solar cells, the following diagrams are provided.



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Organic Solar Cell Fabrication Workflow

Organic Solar Cell Operation



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Principle of Organic Solar Cell Operation

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- To cite this document: BenchChem. [BTR-Cl in Non-Fullerene Acceptors: A Performance Benchmark Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15879253/docs#btr-cl-in-non-fullerene-acceptors-a-performance-benchmark-guide\]](https://www.benchchem.com/product/b15879253/docs#btr-cl-in-non-fullerene-acceptors-a-performance-benchmark-guide)

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